

# N-Allylmethylamine: A Comprehensive Technical Review

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## Compound of Interest

Compound Name: *N-Allylmethylamine*

Cat. No.: *B1265532*

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## Abstract

**N-Allylmethylamine**, a secondary amine with the chemical formula  $C_4H_9N$ , serves as a versatile building block in organic synthesis and polymer chemistry. This technical guide provides an in-depth overview of its synonyms, alternative names, and key chemical and physical properties. Detailed experimental protocols for its synthesis and its application as a functional monomer in polymerization processes are presented. Furthermore, this document illustrates key reaction pathways and experimental workflows through schematic diagrams to facilitate a deeper understanding for researchers and professionals in chemical and materials science.

## Chemical Identity and Synonyms

**N-Allylmethylamine** is known by several alternative names in scientific literature and commercial catalogs. A comprehensive list of these synonyms and identifiers is provided below to aid in unambiguous identification.

Identifier Type	Value
IUPAC Name	N-methylprop-2-en-1-amine[1]
CAS Number	627-37-2[2][3]
EC Number	210-996-0[3]
Molecular Formula	C <sub>4</sub> H <sub>9</sub> N[2][4]
Molecular Weight	71.12 g/mol [2][3]
Linear Formula	CH <sub>2</sub> =CHCH <sub>2</sub> NHCH <sub>3</sub> [3]
InChI	InChI=1S/C4H9N/c1-3-4-5-2/h3,5H,1,4H2,2H3[5]
InChIKey	IOXXVNYDGIXMIP-UHFFFAOYSA-N[1]
SMILES	CNCC=C[1]

Common Synonyms and Alternative Names:[1][4][6][7][8]

- N-Methylallylamine
- Methylallylamine
- Allylmethylamine
- 2-Propen-1-amine, N-methyl-
- N-Allyl-N-methylamine
- n-methyl-2-propen-1-amine
- n-methyl-allylamin

## Physicochemical Properties

A summary of the key physical and chemical properties of **N-Allylmethylamine** is presented in the table below. This data is essential for its handling, storage, and application in experimental

settings.

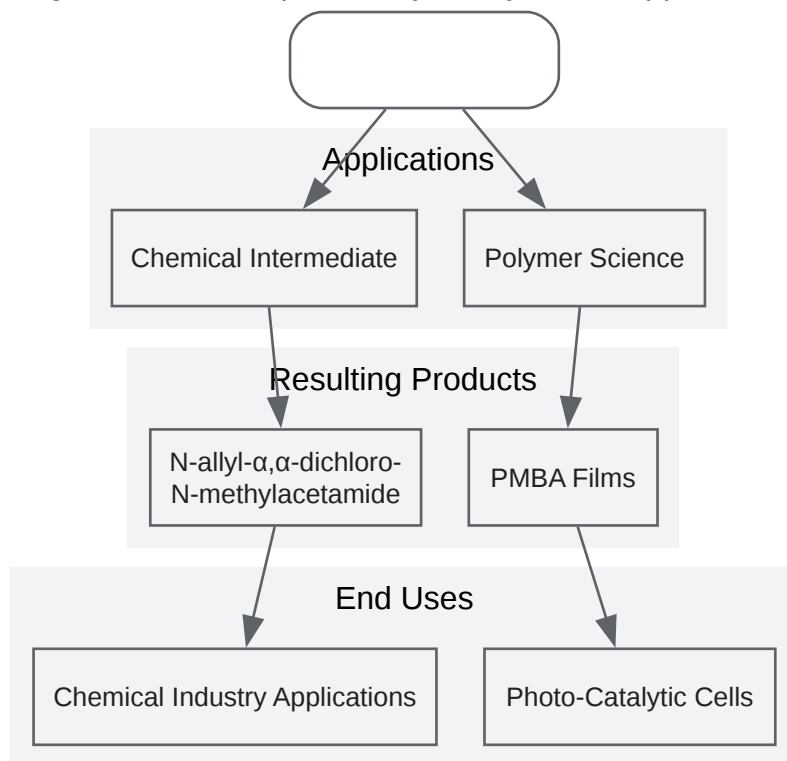
Property	Value	Reference(s)
Appearance	Colorless to light yellow liquid	[4]
Boiling Point	64-66 °C (lit.)	[4]
Density	0.741 g/mL at 25 °C (lit.)	[4]
Refractive Index	n <sub>20/D</sub> 1.412 (lit.)	[4]
Flash Point	-19 °F (-28 °C) - closed cup	[3][4]
Water Solubility	Miscible	[4]
Storage Temperature	2-8°C	[4]
pKa	9.88 ± 0.10 (Predicted)	[4]
Beilstein/REAXYS No.	1098387	[3]

## Applications

**N-Allylmethylamine** is utilized in several areas of chemical synthesis and materials science. Its primary applications include its role as a key intermediate in the production of other chemicals and as a functional monomer in the synthesis of specialized polymers.[4][9]

- **Chemical Intermediate:** It is a precursor in the synthesis of N-allyl- $\alpha,\alpha$ -dichloro-N-methylacetamide.[4][9]
- **Polymer Science:** **N-Allylmethylamine** is employed as a functional monomer. For instance, it is used to coordinate with Cd(II)/Zn(II) ions in the creation of poly(methyl methacrylate-butyl methacrylate-**N-allylmethylamine**) (PMBA) films. These films have applications in the development of photo-catalytic cells.[4][9]

## Logical Relationship of N-Allylmethylamine Applications



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Caption: Logical flow of **N-Allylmethylamine** applications.

## Experimental Protocols

### Synthesis of N-Allylmethylamine

A general and effective method for the synthesis of **N-Allylmethylamine** involves the reaction of allyl chloride with methylamine.[3]

Materials:

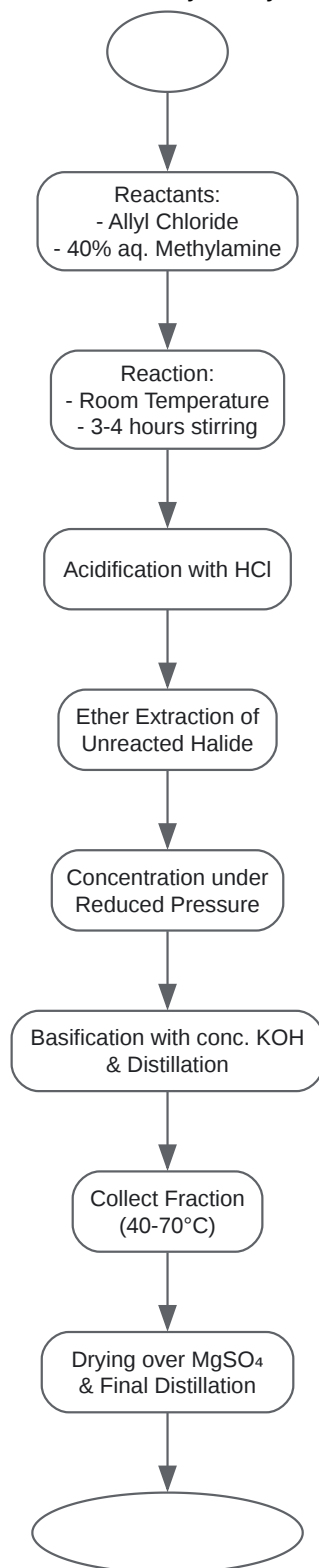
- Allyl chloride
- 40% aqueous solution of methylamine
- Hydrochloric acid (HCl)
- Potassium hydroxide (KOH)

- Diethyl ether
- Magnesium sulfate ( $\text{MgSO}_4$ )

Procedure:[3]

- To a 40% aqueous solution of methylamine, add allyl chloride in a 4:1 molar ratio in portions at room temperature with constant stirring.
- Continue stirring the solution at room temperature for 3-4 hours.
- Carefully acidify the reaction mixture with HCl.
- Extract the unreacted allyl chloride with diethyl ether.
- Concentrate the aqueous amine hydrochloride solution under reduced pressure.
- Transfer the concentrated solution to a Favorsky flask equipped with a Liebig condenser and a receiver cooled with ice.
- Slowly add a highly concentrated solution of KOH to the heated reaction mixture.
- Collect the fraction boiling between 40-70°C.
- Dry the collected fraction over  $\text{MgSO}_4$  and store in a refrigerator.
- After 24 hours, decant the amine layer, dry it again over  $\text{MgSO}_4$ , and distill it from a Favorsky flask to yield pure **N-Allylmethylamine** (boiling point: 64-66°C).

## Synthesis of N-Allylmethylamine



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Caption: Workflow for the synthesis of **N-Allylmethylamine**.

## Preparation of Poly(methyl methacrylate-co-butyl acrylate) Films

The following is a general procedure for the free-radical polymerization of methyl methacrylate (MMA) and butyl acrylate (BA), which can be adapted to include **N-Allylmethylamine** as a functional monomer.<sup>[4]</sup>

Materials:

- Methyl methacrylate (MMA)
- Butyl acrylate (BA)
- **N-Allylmethylamine** (as functional monomer, if desired)
- Benzoyl peroxide (initiator)
- N,N-dimethylaniline (promoter)
- 10% Sodium hydroxide solution
- Acetone
- Methanol

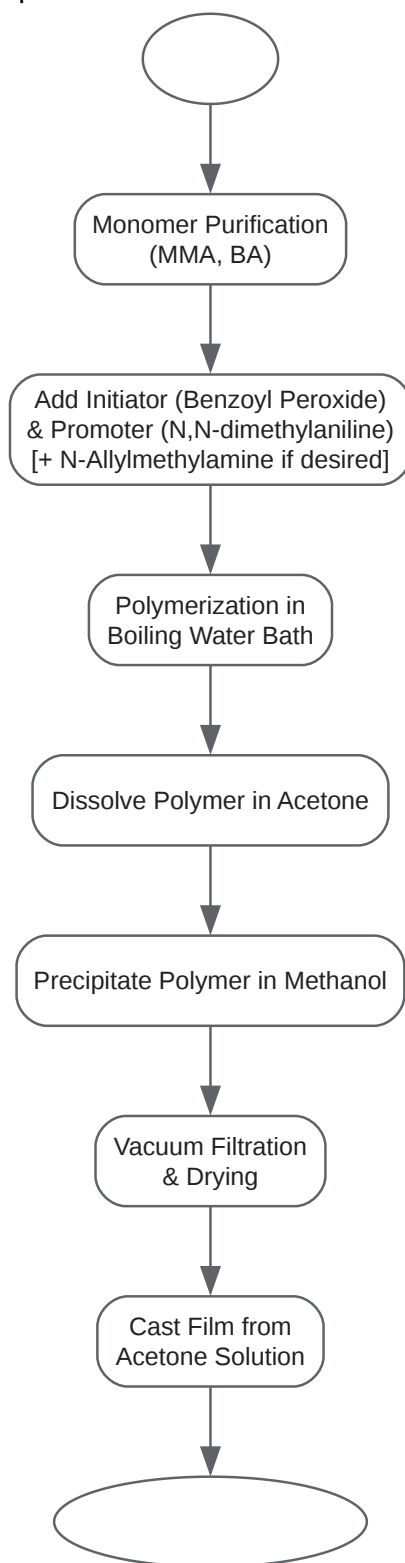
Procedure:<sup>[4]</sup>

- **Monomer Purification:** Purify MMA and BA by extraction with a 10% sodium hydroxide solution to remove inhibitors.
- **Initiator and Promoter Addition:** In a reaction vessel, add 10 ml of the monomer mixture (e.g., a 65:35 ratio of MMA:BA). To this, add 1 drop of N,N-dimethylaniline and 0.1 g of benzoyl peroxide. If incorporating **N-Allylmethylamine**, it would be added at this stage at the desired molar ratio.
- **Polymerization:** Place the reaction mixture in a boiling water bath. Monitor the progress of the polymerization.

- Isolation of Polymer: After approximately 15 minutes, cool the reaction vessel and dissolve the resulting polymer in 10-15 ml of acetone.
- Precipitation: Vigorously stir and pour the polymer solution into a beaker containing 80-100 ml of methanol to precipitate the polymer.
- Filtration and Drying: Collect the precipitated polymer by vacuum filtration and dry it to determine the percent conversion.
- Film Casting: Prepare a 20% (w/v) solution of the dried polymer in acetone and cast it onto a glass plate. Allow the solvent to evaporate to form a clear film.



## Preparation of PMMA-co-PBA Films



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Caption: Workflow for PMMA-co-PBA film preparation.

## Safety Information

**N-Allylmethylamine** is a hazardous substance and should be handled with appropriate safety precautions in a well-ventilated fume hood.

- Hazard Classifications: Highly flammable liquid and vapor, Toxic if swallowed, in contact with skin, or if inhaled, Causes severe skin burns and eye damage.[1][3]
- Personal Protective Equipment (PPE): Faceshields, gloves, goggles, and a suitable respirator (e.g., type ABEK (EN14387) filter) are recommended.[3]
- Storage: Store in a cool, dry, well-ventilated area away from incompatible substances. Recommended storage temperature is 2-8°C.[4]

## Conclusion

**N-Allylmethylamine** is a valuable chemical compound with established applications in organic synthesis and polymer chemistry. This guide has provided a comprehensive overview of its nomenclature, physicochemical properties, and detailed experimental protocols for its synthesis and use in polymerization. The provided diagrams offer a clear visual representation of these processes. It is imperative that researchers and scientists adhere to strict safety protocols when handling this compound due to its hazardous nature.

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